Application Note: Quantitative Analysis of 4-Fluoro-6-azaindole in Pharmaceutical Development

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Compound of Interest

Compound Name:	*4-Fluoro-6-azaindole*
CAS No.:	*1363380-64-6*
Cat. No.:	*B1405010*

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Introduction

4-Fluoro-6-azaindole is a heterocyclic moiety of increasing interest in medicinal chemistry and drug development. Its structural resemblance to indole and the strategic incorporation of a fluorine atom and a pyridine nitrogen can significantly modulate the physicochemical and pharmacological properties of parent compounds, including metabolic stability, binding affinity, and membrane permeability. As such, the accurate quantification of **4-Fluoro-6-azaindole**, whether as an active pharmaceutical ingredient (API), a critical intermediate, or a potential impurity, is paramount for ensuring product quality, safety, and efficacy.

This application note provides a comprehensive guide to the analytical methodologies for the precise and reliable quantification of **4-Fluoro-6-azaindole**. We will explore robust protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS), offering researchers and drug development professionals the

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necessary tools for method development and validation in accordance with regulatory expectations such as the ICH Q2(R1) guideline.[1][2][3][4][5][6][7]

Physicochemical Properties of 4-Fluoro-6-azaindole

A thorough understanding of the physicochemical properties of **4-Fluoro-6-azaindole** is fundamental to the development of robust analytical methods.

- Structure: **4-Fluoro-6-azaindole** is an aromatic heterocyclic compound. The presence of the pyridine nitrogen imparts a degree of basicity, while the pyrrole-like nitrogen is weakly acidic.
- Polarity and Solubility: The fluorine substituent increases lipophilicity compared to the parent 6-azaindole. The molecule is expected to have moderate polarity and solubility in organic solvents like acetonitrile, methanol, and DMSO. Aqueous solubility is likely to be pH-dependent.
- UV Absorbance: The indole-like chromophore is expected to exhibit significant UV absorbance, providing a basis for quantification by HPLC-UV.
- Ionization: The presence of nitrogen atoms makes **4-Fluoro-6-azaindole** amenable to ionization by electrospray ionization (ESI) for LC-MS analysis.
- Volatility: **4-Fluoro-6-azaindole** has a relatively low volatility, which may necessitate derivatization for efficient GC analysis.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and robust technique for the quantification of chromophoric compounds like **4-Fluoro-6-azaindole**. The method's simplicity and reliability make it ideal for routine quality control and content uniformity testing.

Rationale for Method Design

The selection of a reversed-phase C18 column is based on the moderate polarity of **4-Fluoro-6-azaindole**.[8] A mobile phase consisting of acetonitrile and water provides a good balance of solvent strength for eluting the analyte with a symmetric peak shape. The addition of a small

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amount of acid, such as formic acid or trifluoroacetic acid, can improve peak shape by minimizing tailing caused by interactions with residual silanols on the stationary phase. UV detection at a wavelength of maximum absorbance (λmax) ensures optimal sensitivity.

Experimental Protocol: HPLC-UV

Objective: To quantify **4-Fluoro-6-azaindole** in a drug substance or as a process intermediate.

Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column oven
- UV-Vis detector

Materials:

- **4-Fluoro-6-azaindole** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, e.g., Milli-Q)
- Formic acid (≥98%)
- Sample diluent: Acetonitrile/Water (50:50, v/v)

Chromatographic Conditions:

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Parameter	Condition
Column	**C18 reversed-phase, 4.6 x 150 mm, 5 µm**
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	20% B to 80% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL

| Detection Wavelength | 254 nm (or λmax of **4-Fluoro-6-azaindole**) |

Procedure:

- Standard Preparation: Prepare a stock solution of **4-Fluoro-6-azaindole** reference standard in the sample diluent (e.g., 1 mg/mL). Prepare a series of calibration standards by serial dilution of the stock solution to cover the desired concentration range (e.g., 1-100 µg/mL).
- Sample Preparation: Accurately weigh and dissolve the sample containing **4-Fluoro-6-azaindole** in the sample diluent to achieve a concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.
- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the **4-Fluoro-6-azaindole** standard against its concentration. Determine the concentration of **4-Fluoro-6-azaindole** in the samples from the calibration curve.

Method Validation Parameters (as per ICH Q2(R1))

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Parameter	Typical Acceptance Criteria
Specificity	No interference from blank, placebo, or related substances at the retention time of the analyte.
Linearity	Correlation coefficient (r^2) ≥ 0.999
Range	To be defined based on the application (e.g., 80-120% of the nominal concentration for assay).
Accuracy	98.0% - 102.0% recovery
Precision (Repeatability & Intermediate Precision)	RSD ≤ 2.0%
Limit of Quantification (LOQ)	Signal-to-noise ratio ≥ 10
Limit of Detection (LOD)	Signal-to-noise ratio ≥ 3
Robustness	No significant changes in results with small variations in method parameters (e.g., flow rate, column temperature, mobile phase composition).

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

For applications requiring higher sensitivity and selectivity, such as the quantification of **4-Fluoro-6-azaindole** in biological matrices or as a trace impurity, LC-MS/MS is the method of choice.[9][10][11]

Rationale for Method Design

The high selectivity of LC-MS/MS is achieved through Multiple Reaction Monitoring (MRM), where a specific precursor ion is selected and fragmented, and a specific product ion is monitored. This minimizes interference from co-eluting compounds. A stable isotope-labeled internal standard (e.g., deuterated **4-Fluoro-6-azaindole**) is highly recommended to compensate for matrix effects and variations in instrument response.

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Experimental Protocol: LC-MS/MS

Objective: To quantify trace levels of **4-Fluoro-6-azaindole** in a complex matrix (e.g., plasma, reaction mixture).

Instrumentation:

- LC system (as in HPLC-UV)
- Tandem mass spectrometer with an ESI source

Materials:

- Same as HPLC-UV, with the addition of a suitable internal standard (IS).

Chromatographic Conditions:

Parameter	Condition
Column	**C18 reversed-phase, 2.1 x 50 mm, 1.8 µm**
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes
Flow Rate	0.4 mL/min
Column Temperature	40 °C

| Injection Volume | 5 µL |

Mass Spectrometry Conditions:

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Parameter	Condition
Ionization Mode	**Positive Electrospray Ionization (ESI+)**
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
MRM Transitions	To be determined by infusion of the analyte. For 4-Fluoro-6-azaindole ($C_7H_5FN_2$), the protonated molecule $[M+H]^+$ would be m/z 137.1. A plausible fragmentation would be the loss of HCN (m/z 27) or other characteristic fragments.
	Analyte: 137.1 > [Product Ion 1], 137.1 > [Product Ion 2]

| | Internal Standard: [IS Precursor] > [IS Product] |

Procedure:

- Standard and Sample Preparation: Similar to the HPLC-UV method, but with the addition of a fixed concentration of the internal standard to all standards and samples. For biological samples, a protein precipitation or liquid-liquid extraction step is typically required.
- Analysis: Inject the prepared standards and samples into the LC-MS/MS system.
- Quantification: Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration. Determine the concentration of **4-Fluoro-6-azaindole** in the samples from this curve.

Workflow for LC-MS/MS Analysis

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Caption: Workflow for the quantification of **4-Fluoro-6-azaindole** by LC-MS/MS.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be a powerful tool for the analysis of volatile and thermally stable compounds. For semi-volatile compounds like **4-Fluoro-6-azaindole**, derivatization is often necessary to improve volatility and chromatographic performance.

Rationale for Method Design

Derivatization with an agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) or a perfluoroacylating agent (e.g., trifluoroacetic anhydride, TFAA) can block the active hydrogen on the indole nitrogen, increasing volatility and thermal stability.[12][13][14] Electron ionization (EI) in the mass spectrometer will produce a characteristic fragmentation pattern that can be used for identification and quantification.

Experimental Protocol: GC-MS

Objective: To quantify **4-Fluoro-6-azaindole**, particularly in the presence of non-volatile matrix components.

Instrumentation:

- Gas chromatograph with a split/splitless injector
- Mass spectrometer with an EI source

Materials:

- **4-Fluoro-6-azaindole** reference standard

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- Derivatizing agent (e.g., BSTFA with 1% TMCS, or TFAA)
- Anhydrous solvent (e.g., pyridine, acetonitrile)

GC-MS Conditions:

Parameter	Condition
Column	**DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness**
Injector Temperature	250 °C
Oven Program	100 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 5 min
Carrier Gas	Helium, constant flow of 1.2 mL/min
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Source Temperature	230 °C
MS Quad Temperature	150 °C

| Acquisition Mode | Selected Ion Monitoring (SIM) of characteristic ions |

Procedure:

- Derivatization:
  - To a known amount of dried sample or standard, add 50 µL of anhydrous pyridine and 50 µL of BSTFA.
  - Seal the vial and heat at 70 °C for 30 minutes.
  - Cool to room temperature before injection.
- Analysis: Inject 1 µL of the derivatized solution into the GC-MS.
- Quantification: Monitor characteristic ions of the derivatized **4-Fluoro-6-azaindole**. Construct a calibration curve and quantify the sample concentration as described for the other

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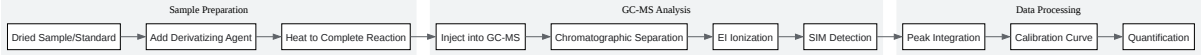
methods.

Derivatization and Analysis Workflow



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Caption: Workflow for the quantification of **4-Fluoro-6-azaindole** by GC-MS following derivatization.

Summary and Recommendations

The choice of analytical method for the quantification of **4-Fluoro-6-azaindole** depends on the specific requirements of the analysis, including the sample matrix, required sensitivity, and available instrumentation.

- HPLC-UV: Recommended for routine analysis of bulk material and formulations where concentration levels are high and the matrix is relatively simple.
- LC-MS/MS: The gold standard for trace-level quantification in complex matrices due to its superior sensitivity and selectivity.
- GC-MS: A viable alternative, particularly for confirming identity and for use in matrices that are incompatible with LC. Derivatization is likely necessary.

All methods presented here are based on established principles for similar molecules and should be fully validated for their intended purpose according to the ICH Q2(R1) guidelines to ensure data integrity and regulatory compliance.[1][2][3][4][5][6][7]

References

- A Selective and Sensitive LC-MS/MS Method for Quantitation of Indole in Mouse Serum and Tissues - PMC - NIH. (2022-08-02).

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- Automatised on-line SPE-chiral LC-MS/MS method for the enantiomeric determination of main fluoroquinolones and their metabolites in wastewater and surface water - ScienceDirect. (2022-11-24).
- Development of an LC-MS Method for 4-Fluoroaniline Determination in Ezetimibe | Journal of Chromatographic Science | Oxford Academic. (2018-05-01).
- Exploring 6-Azaindole and 7-Azaindole Rings for Developing Cannabinoid Receptor 1 Allosteric Modulators - PMC. (2021-01-01).
- Sensitive and selective LC-MS/MS assay for quantitation of flutrimazole in human plasma - European Review for Medical and Pharmacological Sciences. (2014-01-01).
- Evaluation of fluorinated indole derivatives for electron-capture negative ionization mass spectrometry: application to the measurement of endogenous 5-methoxyindole-3-acetic acid in rat - PubMed. (1996-01-01).
- Comparison of four derivatizing reagents for 6-acetylmorphine GC-MS analysis - PubMed. (1997-01-01).
- Comparison of Four Derivatizing Reagents for 6-Acetylmorphine GC-MS Analysis | Request PDF. (2009-01-01).
- Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV. (2023-01-01).
- Analytical method validation: A brief review. (2015-01-01).
- Quality Guidelines - ICH. (2024-01-01).
- Q2(R2) Validation of Analytical Procedures - FDA. (2023-01-01).
- Q2(R1) Validation of Analytical Procedures: Text and Methodology - FDA. (2005-11-01).
- Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry. (2021-09-17).
- Revised ICH Guideline Q2(R1) On Validation Of Analytical Procedures - Starodub. (2024-04-24).
- ICH Q2 Validation of Analytical Procedures - YouTube. (2024-10-31).

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Sources

- 1. wjarr.com [wjarr.com]
- 2. ICH Official web site : ICH [ich.org]

- 3. Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV | Pharmaguideline [pharmaguideline.com]
- 4. Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry | FDA [fda.gov]
- 5. fda.gov [fda.gov]
- 6. youtube.com [youtube.com]
- 7. starodub.nl [starodub.nl]
- 8. Exploring 6-Azaindole and 7-Azaindole Rings for Developing Cannabinoid Receptor 1 Allosteric Modulators - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A Selective and Sensitive LC-MS/MS Method for Quantitation of Indole in Mouse Serum and Tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 10. idus.us.es [idus.us.es]
- 11. europeanreview.org [europeanreview.org]
- 12. Evaluation of fluorinated indole derivatives for electron-capture negative ionization mass spectrometry: application to the measurement of endogenous 5-methoxyindole-3-acetic acid in rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Comparison of four derivatizing reagents for 6-acetylmorphine GC-MS analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]

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